

Isopropyl isocyanate CAS number 1795-48-8 properties

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to **Isopropyl Isocyanate** (CAS 1795-48-8) for Researchers and Drug Development Professionals

Introduction

Isopropyl isocyanate (CAS number 1795-48-8) is a highly reactive organic compound widely utilized as a versatile intermediate in organic synthesis.[1] With the chemical formula C4H7NO, it is characterized by an isopropyl group attached to an isocyanate functional group (-N=C=O). [2] This structure makes the compound a potent electrophile, enabling the introduction of the isopropylcarbamoyl moiety into a wide range of molecules.[1] Its applications are particularly significant in the pharmaceutical and agrochemical industries, where it serves as a critical building block for the synthesis of complex molecules, including active pharmaceutical ingredients (APIs).[1][2] For instance, it is a key reagent in the preparation of androgen receptor antagonists for prostate cancer treatment and in the synthesis of selective dual inhibitors of the mammalian target of rapamycin (mTORC1 and mTORC2).[3][4] Due to its high reactivity and toxicity, stringent safety protocols are mandatory when handling this compound. [5][6]

Physicochemical and Spectroscopic Properties

Isopropyl isocyanate is a colorless to pale yellow liquid with a pungent odor.[2][7][8] It is highly flammable and reacts violently with water.[9][10]





Table 1: Physicochemical Properties of Isopropyl

Isocvanate

Property	Value	Source(s)
CAS Number	1795-48-8	[2][5][9]
Molecular Formula	C4H7NO	[2][7][9]
Molecular Weight	85.10 - 85.11 g/mol	[2][7][9]
Appearance	Colorless to pale yellow liquid/oil	[2][7][8][11]
Odor	Pungent, unpleasant	[2][6][7][8]
Boiling Point	74 - 76.6 °C	[5][7][9][12]
Melting Point	< -75 °C	[7][13]
Density	0.866 - 0.88 g/mL at 20-25 °C	[7][8][12]
Refractive Index	n20/D 1.382	[7][13]
Flash Point	-2.78 °C (27 °F)	[7][8]
Vapor Pressure	100 mmHg at 25 °C	[8][12][13]
Water Solubility	Insoluble; reacts violently	[2][6][7][12][14]
Solubility	Soluble in organic solvents (e.g., Chloroform, Ethyl Acetate)	[2][7]

Table 2: Spectroscopic Data References for Isopropyl Isocyanate



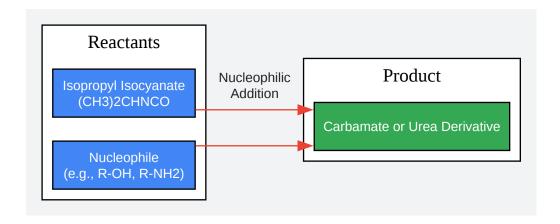
Technique	Description	Source(s)
¹H NMR	90 MHz in CDCl3	[13]
¹³ C NMR	In CDCl3	[13]
IR	Liquid Film	[13]
Mass Spectrometry	Available	[13]
Raman	4880 A, 200 M, liquid	[13]

Reactivity and Synthetic Pathways

The reactivity of **isopropyl isocyanate** is dominated by the electrophilic nature of the carbon atom in the isocyanate group (-N=C=O).[1] This makes it highly susceptible to nucleophilic attack by compounds containing active hydrogen atoms, such as amines, alcohols, and water. [1][14] These reactions are typically exothermic and can be vigorous.[14]

- Reaction with Amines: Forms substituted ureas.
- Reaction with Alcohols: Forms carbamates (urethanes). This reaction can be explosive in the absence of an inert solvent.[14]
- Reaction with Water: Reacts violently to form an unstable carbamic acid, which then decomposes to an amine and carbon dioxide gas.[14]

Due to this high reactivity, it is an excellent reagent for introducing an N-isopropylcarbamoyl group into various molecular scaffolds.[1]





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Caption: General reaction pathway of **Isopropyl isocyanate** with nucleophiles.

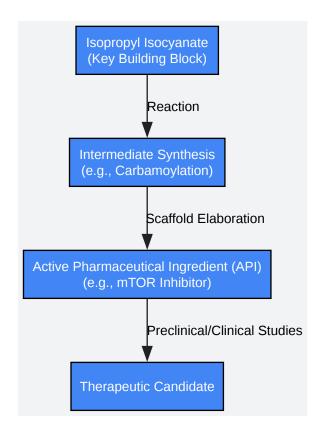
Applications in Drug Development and Research

Isopropyl isocyanate is a crucial building block in medicinal chemistry for synthesizing small-molecule therapeutics. The isopropyl group can enhance pharmacokinetic properties like metabolic stability and lipophilicity.[1]

Key applications include:

- Cancer Therapeutics: It is used as a reagent in the synthesis of androgen receptor
 antagonists for treating prostate cancer.[2][3][4] It is also employed in creating selective dual
 inhibitors of mTORC1 and mTORC2, which are key proteins in cell growth pathways often
 dysregulated in cancer.[3][4]
- Protease Inhibitors: The compound is a critical intermediate for constructing molecular scaffolds for various protease inhibitors.[1]
- Derivatization Reagent: It is used as a derivatization reagent for the stereoisomeric analysis
 of secondary alcohols.[4]





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Caption: Logical role of Isopropyl isocyanate in the drug development pipeline.

Experimental Protocols: Safety, Handling, and Storage

Working with **isopropyl isocyanate** requires strict adherence to safety protocols due to its high toxicity, flammability, and reactivity.

Table 3: GHS Hazard Summary



Code	Hazard Statement
H225	Highly flammable liquid and vapor.[5]
H330	Fatal if inhaled.[5]
H301	Toxic if swallowed.[9]
H314 / H315	Causes severe skin burns and irritation.[5][15]
H319	Causes serious eye irritation.[5]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.[5]
H335	May cause respiratory irritation.[5]

Standard Handling Protocol

This protocol outlines the essential steps for safely handling **isopropyl isocyanate** in a research setting.[16]

Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before starting any work.[16]
- Ensure a certified chemical fume hood with a face velocity of 80-120 feet per minute is operational.[16]
- Prepare and have readily accessible a decontamination solution (e.g., 5% sodium carbonate, 5% liquid detergent, 90% water).
- Personal Protective Equipment (PPE):
 - Respiratory: Use a supplied-air respirator (SAR) or a self-contained breathing apparatus (SCBA) for any operations outside of a fume hood or for spills.[16] For work inside a fume hood, a full-facepiece air-purifying respirator with organic vapor cartridges is recommended.[16]
 - Hand: Wear chemical-resistant gloves (e.g., butyl rubber or nitrile rubber).[16]

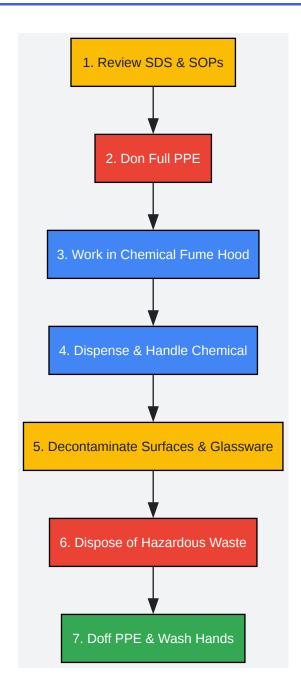
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- Eye: Use chemical splash goggles and a face shield.[16][17]
- Body: Wear a lab coat or chemical-resistant disposable coveralls.[16][17]
- · Handling:
 - All work must be conducted within a chemical fume hood.[5]
 - Ground and bond all metal containers during transfer to prevent static discharge.[10][17]
 - Use only non-sparking tools.[10][17]
 - Keep containers tightly closed when not in use and store under an inert gas like nitrogen.
 [5][15][17]
 - Avoid contact with incompatible materials.
- Post-Handling:
 - Decontaminate all surfaces and equipment that may have come into contact with the isocyanate.[16]
 - Dispose of all contaminated waste in a designated, labeled, and sealed container according to institutional guidelines for hazardous waste.[16]
 - Remove PPE carefully to avoid cross-contamination and wash hands thoroughly.[16]





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Caption: Standard workflow for the safe handling of Isopropyl isocyanate.

Spill Management Protocol

Immediate and appropriate action is crucial in the event of a spill.[16]

• Immediate Actions: Evacuate and isolate the spill area.[14][16] Alert personnel and contact emergency services if the spill is large.[16]



- Cleanup (Minor Spills by Trained Personnel Only):
 - Don the appropriate PPE, including respiratory protection.[16]
 - Cover the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Carefully apply a decontamination solution to the absorbed material, working from the outside in.[16]
 - Collect the material using non-sparking tools and place it in a labeled, open container. Do
 not seal immediately, as CO2 may be generated.[14][16]
 - Wipe the spill area with the decontamination solution, then with water.[16]
 - Dispose of all materials as hazardous waste.[16][17]

Storage and Incompatibility

- Storage: Store in a cool, dry, well-ventilated area, away from heat and ignition sources.[5][17]
 The recommended storage temperature is 2-8°C.[5][7] Containers should be tightly closed, and the material is often stored under an inert atmosphere as it is moisture-sensitive.[5][10]

 [17]
- Incompatible Materials: Avoid contact with water, strong oxidizing agents, acids, bases, alcohols, and amines.[5][10][14]

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- To cite this document: BenchChem. [Isopropyl isocyanate CAS number 1795-48-8 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058004#isopropyl-isocyanate-cas-number-1795-48-8-properties]

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